

Application Note & Protocol: Detection of Seco Rapamycin Ethyl Ester using Mass Spectrometry

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Compound of Interest

Compound Name: Seco Rapamycin ethyl ester

Cat. No.: B8118157

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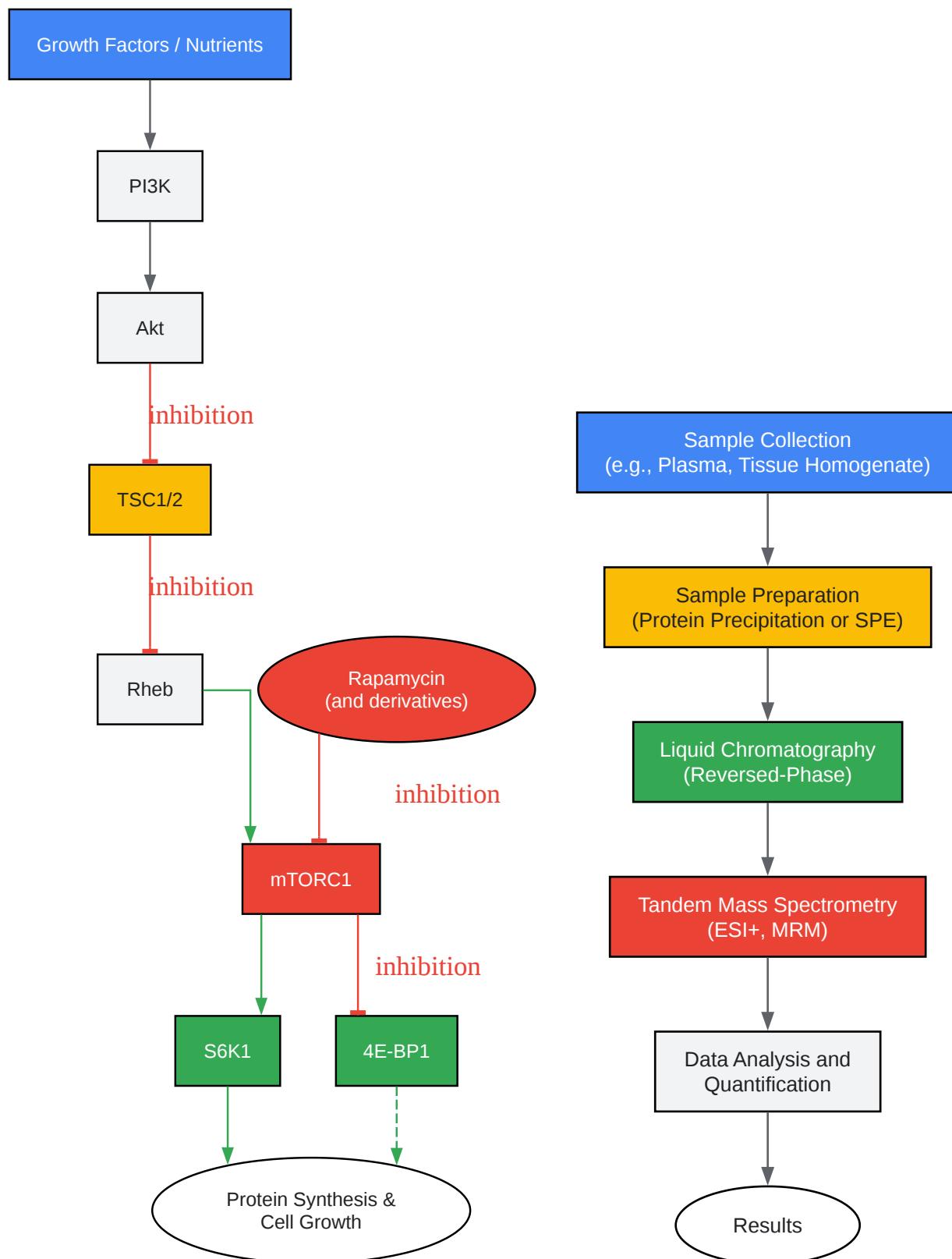
For Researchers, Scientists, and Drug Development Professionals

Introduction

Seco Rapamycin ethyl ester is an open-ring derivative of Rapamycin, a potent mTOR inhibitor widely used as an immunosuppressant and in cancer therapy. The detection and quantification of **Seco Rapamycin ethyl ester** are critical for pharmacokinetic studies, metabolism research, and in the quality control of pharmaceutical formulations. This document provides a detailed protocol for the sensitive and specific detection of **Seco Rapamycin ethyl ester** using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Signaling Pathway

Rapamycin and its derivatives exert their biological effects by inhibiting the mammalian Target of Rapamycin (mTOR), a serine/threonine kinase that is a central regulator of cell growth, proliferation, and survival.^[1] mTOR is part of two distinct protein complexes, mTORC1 and mTORC2.^[1] Rapamycin primarily inhibits mTORC1, which controls protein synthesis and cell growth in response to nutrients and growth factors.^{[2][3][4]} The pathway is a critical focus in drug development for various diseases, including cancer and autoimmune disorders.

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